

Application Note: Precision Synthesis of (1H-Indazol-6-yl)methanol

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Compound of Interest

Compound Name: (1H-indazol-6-yl)methanol

CAS No.: 916902-55-1

Cat. No.: B1386956

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Executive Summary

The **(1H-indazol-6-yl)methanol** scaffold is a critical pharmacophore in the development of tyrosine kinase inhibitors (e.g., VEGFR, PDGFR inhibitors) and other bioactive heterocycles. Its synthesis typically involves the chemoselective reduction of 1H-indazole-6-carbaldehyde. While conceptually simple, the amphoteric nature of the indazole ring and its solubility profile require a tailored protocol to ensure high yield and purity without over-reduction or side reactions.

This guide provides a robust, scalable protocol for this transformation, emphasizing mechanistic understanding and self-validating process controls.

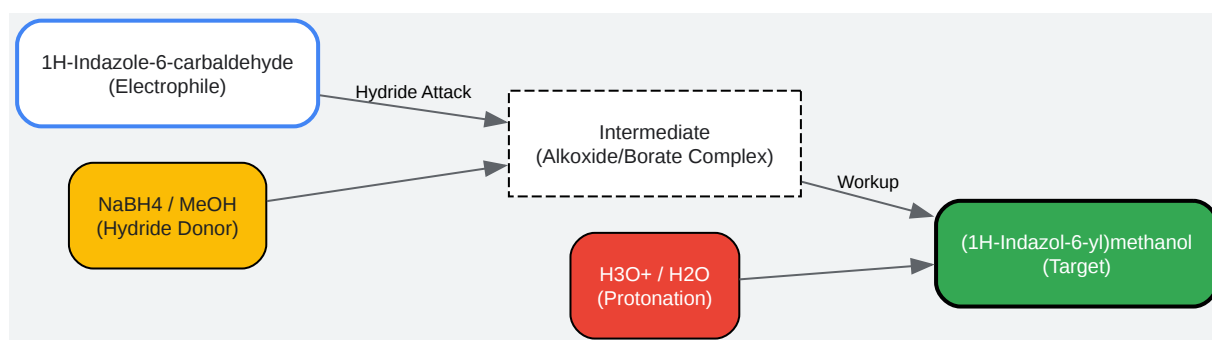
Chemical Context & Mechanism[1][2][3][4][5][6]

Reaction Scheme

The transformation utilizes Sodium Borohydride (NaBH_4) as a mild hydride donor. Unlike Lithium Aluminum Hydride (LiAlH_4), NaBH_4 is chemoselective for aldehydes and ketones, leaving the indazole nitrogen system intact, though transient deprotonation of the acidic N-H proton ($\text{pK}_a \sim 13.8$) occurs.[1][2][3]

Mechanistic Insight

- Solubilization & Deprotonation: Upon addition of NaBH_4 , the basicity of the borohydride/solvent system may deprotonate the indazole N-H. This forms a soluble boronate complex or simply the N-anion, which does not interfere with the aldehyde reduction.
- Hydride Transfer: The nucleophilic hydride attacks the carbonyl carbon of the aldehyde, forming an alkoxide intermediate.
- Protonolysis: The workup with water or mild acid protonates both the alkoxide (to form the alcohol) and the indazole nitrogen (restoring the N-H).



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Figure 1: Mechanistic pathway for the reduction of indazole-6-carbaldehyde.

Experimental Protocol

Reagents & Materials Table

| Reagent | CAS Registry No. | Equiv.[4][5] | Role |
|---|------------------|---------------------|--------------------|
| 1H-Indazole-6-carbaldehyde | 266396-85-4 | 1.0 | Starting Material |
| Sodium Borohydride (NaBH ₄) | 16940-66-2 | 1.5 - 2.0 | Reducing Agent |
| Methanol (MeOH) | 67-56-1 | Solvent (10-15 vol) | Solvent (Protic) |
| Tetrahydrofuran (THF) | 109-99-9 | Optional Co-solvent | Solubilizer |
| Ethyl Acetate (EtOAc) | 141-78-6 | N/A | Extraction Solvent |

Step-by-Step Procedure

Step 1: Solubilization

- Charge a clean, dry round-bottom flask with 1H-Indazole-6-carbaldehyde (1.0 equiv).
- Add Methanol (10 mL per gram of SM).
- Critical Checkpoint: Indazoles can be sparingly soluble. If the suspension is thick, add THF (5 mL per gram) to facilitate solubility. A clear solution is not strictly required, but a fine suspension ensures efficient reaction.

Step 2: Reduction

- Cool the mixture to 0°C using an ice bath.
- Add NaBH₄ (1.5 equiv) portion-wise over 10–15 minutes.
 - Observation: Vigorous gas evolution () will occur. Ensure adequate venting.
- Remove the ice bath and allow the reaction to warm to Room Temperature (20–25°C).
- Stir for 1–2 hours.

Step 3: Monitoring (Self-Validation)

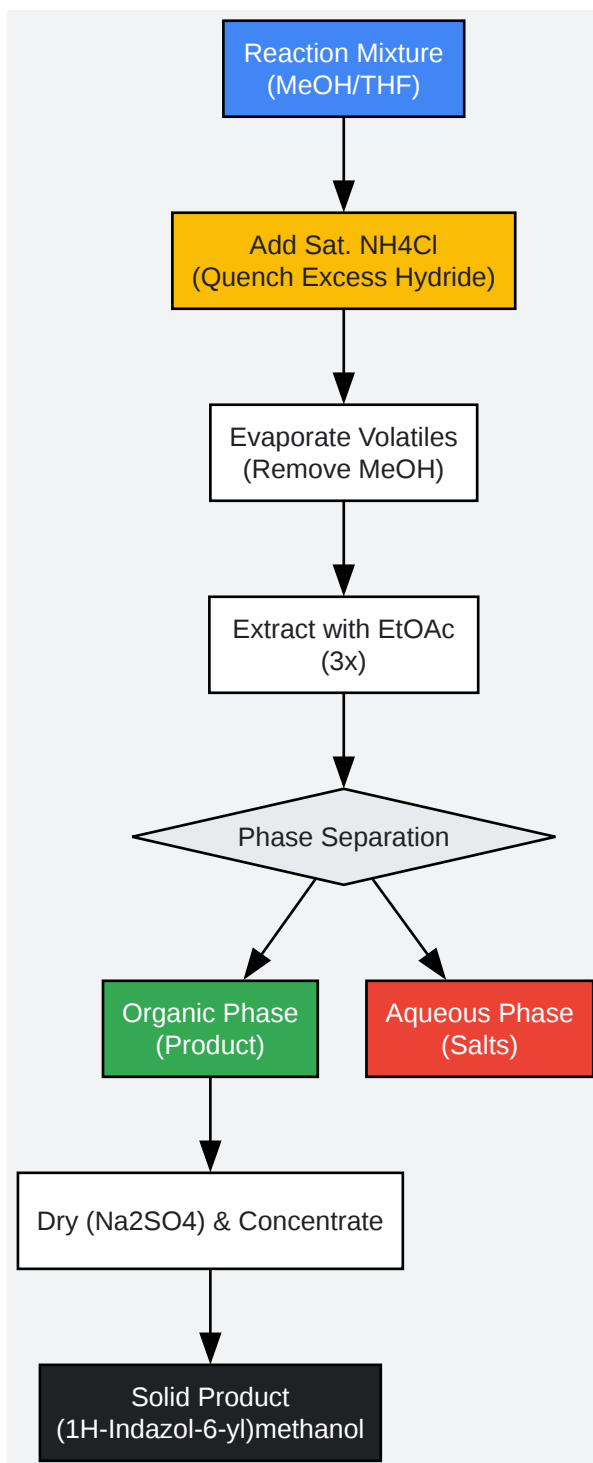
- Perform TLC (System: 5% MeOH in DCM).
- Success Criteria: Disappearance of the aldehyde spot (less polar) and appearance of the alcohol spot (more polar, often UV active).

Step 4: Quench & Workup

- Cool the reaction back to 0°C.
- Quench: Slowly add Water (10 mL per gram) or Saturated
.
 - Caution: Exothermic reaction. Add dropwise initially.
- Concentration: Evaporate the bulk of the Methanol/THF under reduced pressure (Rotavap).
- Extraction: Dilute the aqueous residue with Ethyl Acetate. Extract 3x.
- Wash: Wash combined organics with Brine.
- Dry: Dry over anhydrous
, filter, and concentrate in vacuo.

Step 5: Purification

- The crude product is often pure enough (>95%) for subsequent steps.
- If necessary, recrystallize from EtOAc/Hexanes or purify via flash column chromatography (DCM:MeOH gradient).



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Figure 2: Workup and isolation workflow.

Analytical Validation

To validate the synthesis, compare the isolated product against these standard parameters.

| Parameter | Expected Value | Notes |
|---|--|--|
| Appearance | White to off-white solid | Yellowing indicates oxidation or impurities. |
| ¹ H NMR (DMSO-d ₆) | 4.65 (d, 2H,), 5.30 (t, 1H, OH), 13.0 (s, 1H, NH) | The benzylic peak is diagnostic. |
| MS (ESI+) | | Molecular Weight: 148.16 g/mol |
| Melting Point | 165–170°C | Varies slightly with crystal habit/solvate. |

Process Safety & Troubleshooting

Safety Hazards

- Hydrogen Gas: NaBH₄ releases hydrogen upon contact with protic solvents and acid. Perform the quench in a fume hood away from ignition sources.
- Indazole Sensitization: Indazoles can be skin sensitizers. Wear nitrile gloves and long sleeves.

Troubleshooting Table

| Issue | Probable Cause | Corrective Action |
|-----------------------|---------------------------------|--|
| Incomplete Conversion | Poor solubility of SM. | Add THF as co-solvent (1:1 with MeOH). |
| Low Yield | Product lost in aqueous phase. | Indazolyl alcohols are polar. Salt out the aqueous phase with NaCl before extraction or use 10% MeOH/DCM for extraction. |
| Product is Sticky/Oil | Residual solvent or impurities. | Triturate with diethyl ether or hexanes to induce precipitation. |

References

- PubChem. (2023). **(1H-Indazol-6-yl)methanol** Compound Summary. National Library of Medicine. [\[Link\]](#)
- Master Organic Chemistry. (2011). Sodium Borohydride (NaBH₄) Reduction of Aldehydes. [\[Link\]](#)
- Claramunt, R. M., et al. (2011). Study of the Addition Mechanism of 1H-Indazole... to Formaldehyde. Journal of Organic Chemistry. [\[Link\]](#)

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Sources

- 1. rsc.org [rsc.org]
- 2. chemscene.com [chemscene.com]

- [3. Synthesis of 1H-indazoles from N-tosylhydrazones and nitroaromatic compounds - Chemical Communications \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [4. 6-Methyl-1H-indazole-5-carbaldehyde|CAS 1638771-81-9 \[benchchem.com\]](#)
- [5. jaoc.samipubco.com \[jaoc.samipubco.com\]](#)
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